

# Essential Safety and Logistical Information for Handling C18-Ceramide-d7

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C18-Ceramide-d7

Cat. No.: B2731449

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides essential guidance on the personal protective equipment (PPE), handling procedures, and disposal of **C18-Ceramide-d7**, fostering a secure research environment.

## Chemical and Physical Properties

A summary of the key properties of **C18-Ceramide-d7** is provided in the table below.

Property	Value
Synonyms	N-stearoyl-D-erythro-sphingosine (d7)
Molecular Formula	C <sub>36</sub> H <sub>64</sub> D <sub>7</sub> NO <sub>3</sub>
Molecular Weight	573.00 g/mol
Form	Powder
Storage Temperature	-20°C
Purity	>99%
CAS Number	1840942-14-4

Source: Avanti Polar Lipids, GlpBio Safety Data Sheet[1][2]

## Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **C18-Ceramide-d7** is classified as not a hazardous substance or mixture.<sup>[1]</sup> However, it is crucial to adhere to standard laboratory safety protocols to minimize any potential risks.

### Personal Protective Equipment (PPE)

Even when handling non-hazardous substances, a baseline of personal protective equipment is essential to ensure safety and maintain good laboratory practice. The following PPE is recommended when working with **C18-Ceramide-d7**:

PPE Category	Recommended Equipment	Rationale
Hand Protection	Disposable nitrile gloves	Protects against potential skin contact and prevents contamination of the sample.
Eye Protection	Safety glasses with side shields or goggles	Shields eyes from any airborne powder particles.
Body Protection	Laboratory coat	Protects clothing and skin from potential spills.
Respiratory Protection	Generally not required for small quantities in a well-ventilated area. If weighing out larger quantities that may generate dust, a dust mask (e.g., N95) is recommended.	Minimizes inhalation of fine powder.

Source: Auburn University, U.S. Environmental Protection Agency, Occupational Safety and Health Administration<sup>[3][4][5]</sup>

### Operational Plan: Handling and Storage

Proper handling and storage are critical for maintaining the integrity of **C18-Ceramide-d7** and ensuring the safety of laboratory personnel.

#### Receiving and Storage:

- Upon receipt, inspect the packaging for any damage.
- Store the compound in its original vial at the recommended temperature of -20°C.[2]
- The product is typically shipped on dry ice to maintain its stability.[2]

#### Handling Powdered **C18-Ceramide-d7**:

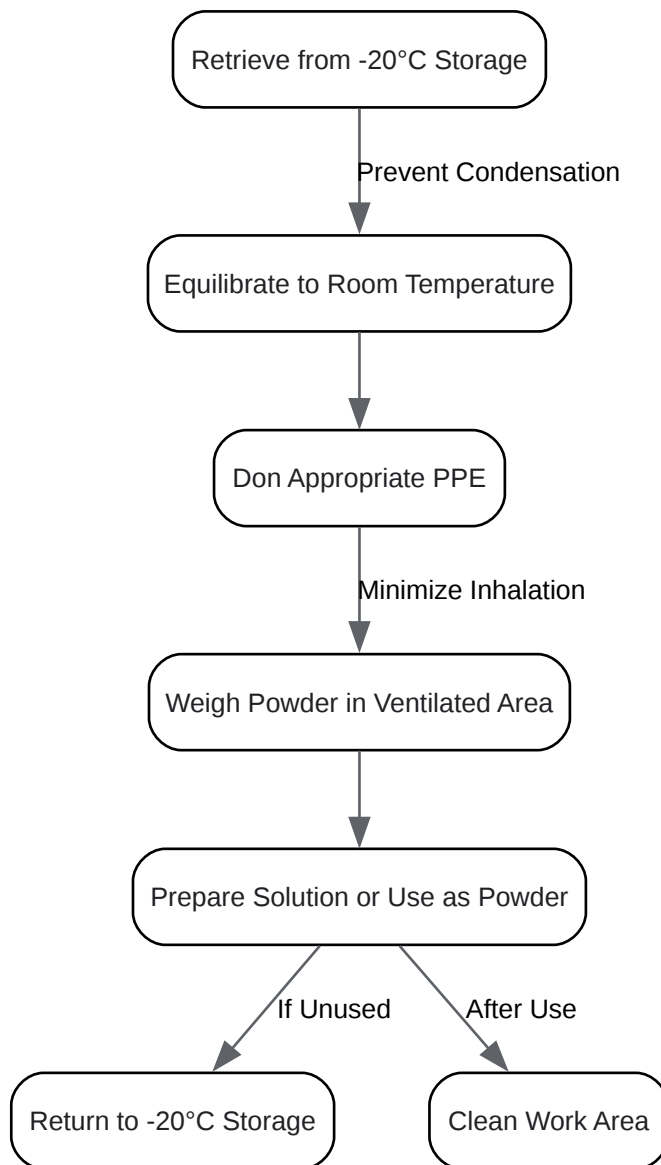
- Saturated lipids like **C18-Ceramide-d7** are stable as powders.[6]
- Before opening, allow the container to warm to room temperature to prevent condensation of moisture, which could affect the product's quality.[6]
- Handle the powder in a clean, designated area, such as a laboratory fume hood or a balance enclosure, to minimize the dispersion of dust.
- Use appropriate tools, such as spatulas, for transferring the powder.

#### Preparing Solutions:

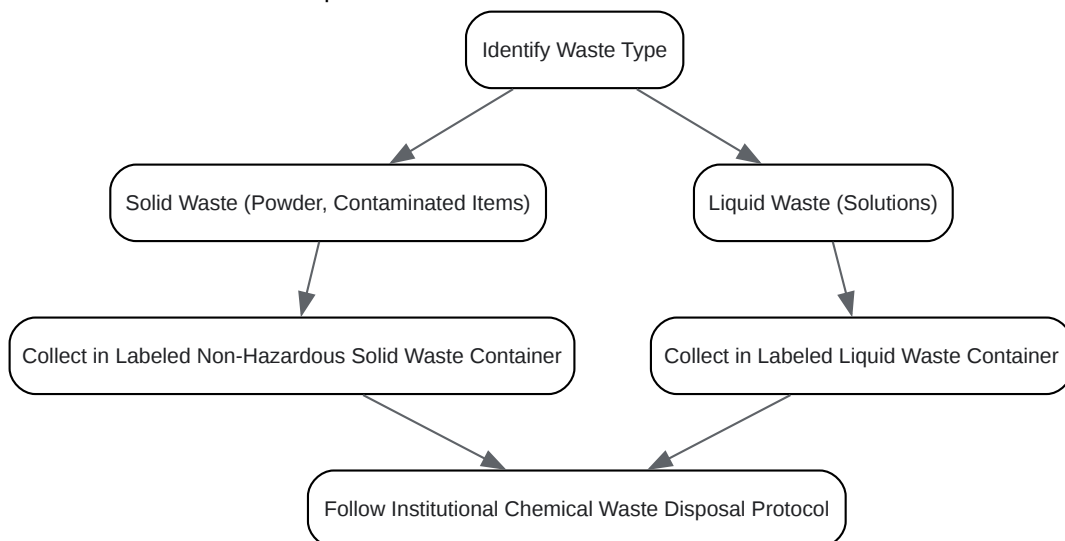
- If preparing a solution, add the solvent to the vial containing the **C18-Ceramide-d7** powder.
- Ensure the chosen solvent is compatible with the intended application. C18:1 Ceramide-d7, a similar compound, is available as a solution in a concentration of 1 mg/mL.[7]

Below is a workflow for the safe handling of **C18-Ceramide-d7** powder.

## Workflow for Handling C18-Ceramide-d7 Powder



Disposal Decision Tree for C18-Ceramide-d7



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. file.glpbio.com [file.glpbio.com]
- 2. C18 Ceramide-d7 (d18:1-d7/18:0) powder Avanti Polar Lipids [sigmaaldrich.com]
- 3. ba.auburn.edu [ba.auburn.edu]
- 4. Personal Protective Equipment | US EPA [epa.gov]
- 5. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]

- 6. [avantiresearch.com](https://avantiresearch.com) [[avantiresearch.com](https://avantiresearch.com)]
- 7. C18:1 神经酰胺-d7(d18:1-d7/18:1) Avanti Research™ - A Croda Brand | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling C18-Ceramide-d7]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2731449#personal-protective-equipment-for-handling-c18-ceramide-d7>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)